

# Application Note: Synthesis and Characterization of Isoniazid via Hydrazinolysis of Ethyl Isonicotinate

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## Compound of Interest

Compound Name: Ethyl isonicotinate

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Isoniazid (Isonicotinic acid hydrazide, INH) is a critical first-line medication in the treatment and prevention of tuberculosis.[1][2] Its synthesis is a fundamental process in pharmaceutical chemistry. This document provides a detailed protocol for the synthesis of isoniazid through the nucleophilic acyl substitution reaction of **ethyl isonicotinate** with hydrazine hydrate. The reaction mechanism, optimized conditions, experimental workflow, and characterization data are presented to guide researchers in the efficient and reliable production of this vital active pharmaceutical ingredient.

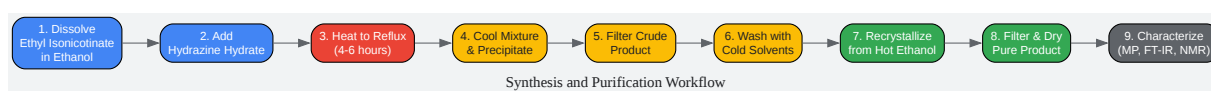
## Reaction Mechanism

The synthesis of isoniazid from **ethyl isonicotinate** and hydrazine is a classic example of nucleophilic acyl substitution, specifically the hydrazinolysis of an ester. The reaction proceeds in two main steps:

- **Nucleophilic Attack:** The lone pair of electrons on one of the nitrogen atoms of the hydrazine molecule acts as a nucleophile, attacking the electrophilic carbonyl carbon of the **ethyl isonicotinate**. This breaks the pi bond of the carbonyl group, and the electrons are pushed onto the oxygen atom, forming a tetrahedral intermediate.

- **Leaving Group Elimination:** The tetrahedral intermediate is unstable. It collapses by reforming the carbon-oxygen double bond, which in turn leads to the elimination of the ethoxide ion ( $\text{CH}_3\text{CH}_2\text{O}^-$ ) as a leaving group. The ethoxide ion then deprotonates the positively charged nitrogen atom to form the stable isoniazid product and ethanol as a byproduct.

The overall reaction is: **Ethyl Isonicotinate** + Hydrazine Hydrate → Isoniazid + Ethanol + Water



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## References

- 1. Main methods of synthesizing isoniazid in laboratory [wisdomlib.org]
- 2. Isoniazid | PPT [slideshare.net]
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